

Technical Guide: Physicochemical Properties of 4-(Trifluoromethoxy)phenylacetic Acid

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)phenylacetic acid

Cat. No.: B1304646

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical state and melting point of **4-(Trifluoromethoxy)phenylacetic acid**, a compound of interest in pharmaceutical and agrochemical research. The information is presented to support laboratory research and development activities.

Physical State

At ambient temperature (approximately 20°C), **4-(Trifluoromethoxy)phenylacetic acid** exists as a solid^{[1][2]}. Its appearance is typically described as a white to almost white or pale cream crystalline substance, which may also be in powder form^{[2][3]}.

Melting Point

The melting point of **4-(Trifluoromethoxy)phenylacetic acid** is consistently reported in a narrow range, indicating a relatively pure substance. The data from various suppliers is summarized in the table below.

Parameter	Value	Source
Melting Point	85.0 to 89.0 °C	Tokyo Chemical Industry[1]
Melting Point	85 - 89 °C	Chem-Impex
Melting Point	83.0-89.0 °C	Thermo Scientific Chemicals[3]
Melting Point (literature)	85-88 °C	Sigma-Aldrich, ChemicalBook[4][5]

Experimental Protocols

Determination of Physical State

The physical state of a chemical compound at a specific temperature and pressure is determined through direct observation. For a novel or uncharacterized substance, the state can be predicted by comparing its melting and boiling points to the ambient conditions.

Objective: To determine the physical state of **4-(Trifluoromethoxy)phenylacetic acid** at standard laboratory conditions.

Materials:

- A sample of **4-(Trifluoromethoxy)phenylacetic acid**
- Spatula
- Watch glass or weighing dish
- Controlled environment (e.g., a laboratory bench at 20-25°C and standard atmospheric pressure)

Procedure:

- Place a small amount of **4-(Trifluoromethoxy)phenylacetic acid** onto a clean, dry watch glass using a spatula.

- Observe the sample's physical characteristics. Note its form (e.g., crystalline, powder), color, and whether it flows like a liquid or maintains its shape like a solid.
- Record the ambient temperature and pressure.
- Based on the observation that the substance maintains a definite shape and volume, its physical state is classified as solid.

Melting Point Determination using the Capillary Method

The melting point of a crystalline solid can be accurately determined using a melting point apparatus (such as a Mel-Temp or similar device) and the capillary method. This procedure is a standard technique for assessing the purity of a compound.

Objective: To determine the melting point range of **4-(Trifluoromethoxy)phenylacetic acid**.

Materials:

- **4-(Trifluoromethoxy)phenylacetic acid**, finely powdered
- Capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle (if the sample is not a fine powder)

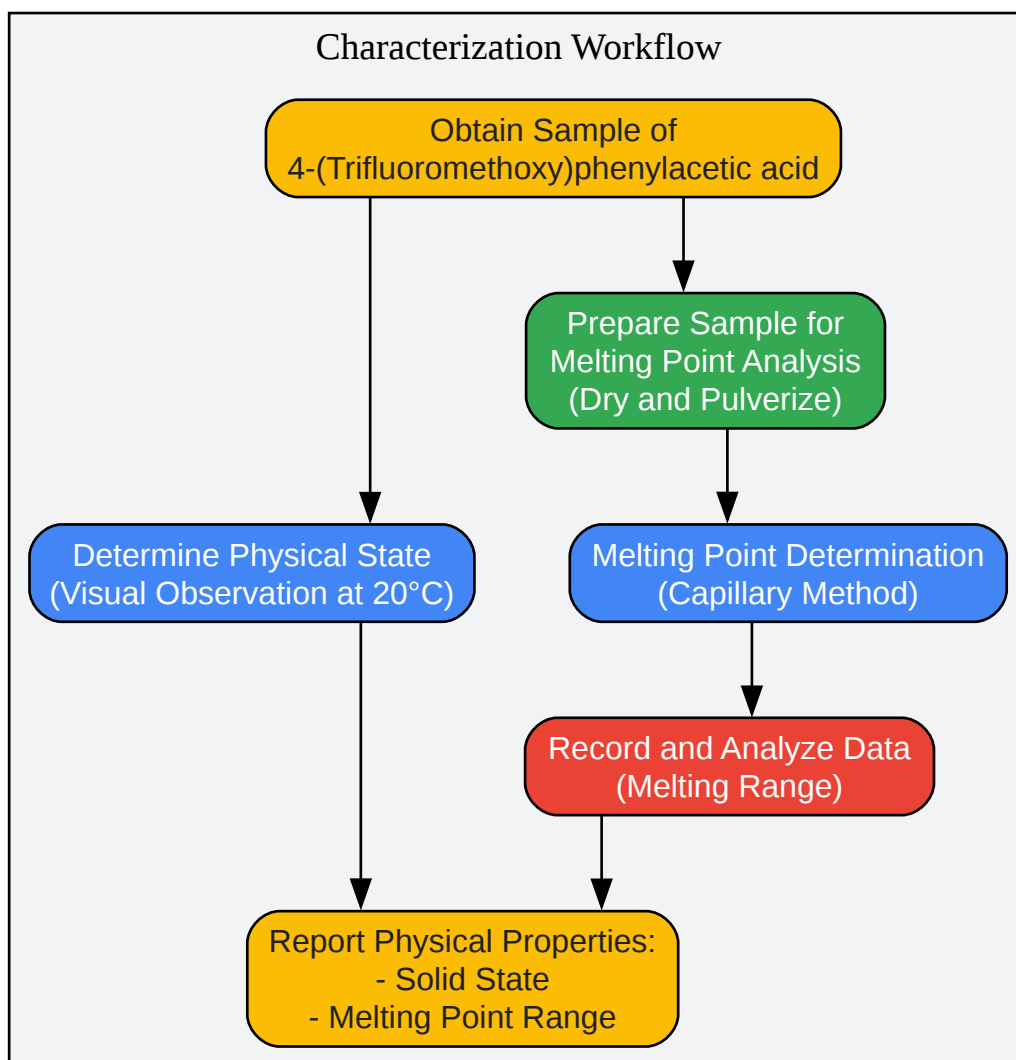
Procedure:

- Sample Preparation:
 - Ensure the sample of **4-(Trifluoromethoxy)phenylacetic acid** is completely dry.
 - If the sample consists of large crystals, gently pulverize it into a fine powder using a mortar and pestle.
 - Load a capillary tube by pressing the open end into the powdered sample. A small amount of solid should enter the tube.

- Compact the sample into the sealed end of the tube by tapping the tube or by dropping it through a long, narrow tube. The packed sample height should be 2-3 mm.
- Instrument Setup and Measurement:
 - Place the loaded capillary tube into the heating block of the melting point apparatus.
 - If the approximate melting point is unknown, perform a rapid preliminary heating to estimate the melting range.
 - For an accurate measurement, set the heating rate so that the temperature rises at a medium rate until it is about 20°C below the expected melting point.
 - Decrease the heating rate to approximately 1-2°C per minute as the temperature approaches the expected melting point. A slow heating rate is crucial for an accurate reading.
- Observation and Recording:
 - Observe the sample through the magnifying lens of the apparatus.
 - Record the temperature at which the first droplet of liquid appears. This is the onset of melting.
 - Continue to observe and record the temperature at which the entire sample has completely melted into a clear liquid. This is the completion of melting.
 - The recorded temperatures constitute the melting point range. For a pure compound, this range is typically narrow (0.5-2°C).

Visualizations

Below is a workflow diagram illustrating the process of characterizing the physical properties of a chemical substance like **4-(Trifluoromethoxy)phenylacetic acid**.



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Caption: Workflow for Physical Property Characterization.

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